

statistical validation of experimental results for benzamide compounds

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Compound of Interest

Compound Name: *N*-(2-methoxyphenyl)-2-phenylpropanamide

Cat. No.: B257318

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Sources

- [1. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. Bifunctional HDAC Therapeutics: One Drug to Rule Them All? - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [4. FAIRsharing](https://fairsharing.org) [fairsharing.org]
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